

Application Notes and Protocols: Zinc Orotate in Dermatological Research

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Compound of Interest

Compound Name: Zinc orotate dihydrate

Cat. No.: B13150764

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Introduction

Zinc is an essential trace element crucial for numerous physiological processes within the skin, including DNA synthesis, protein metabolism, immune function, and wound healing. Its salts have been utilized for centuries in dermatology for their anti-inflammatory, antioxidant, and antimicrobial properties. Zinc orotate, a salt of zinc and orotic acid, is of particular interest due to the potential for enhanced bioavailability, as orotic acid may facilitate the transport of zinc through cell membranes. While extensive research exists for zinc salts like zinc sulfate and zinc oxide in dermatology, specific data on zinc orotate is less abundant. These application notes provide a framework for investigating the dermatological applications of zinc orotate, based on established methodologies for other zinc compounds and the known functions of zinc in skin biology.

Potential Applications in Dermatology

Based on the well-documented roles of zinc in skin physiology, zinc orotate is a promising compound for research in the following areas:

- Wound Healing: Zinc is
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